

4-Benzoylphenyl acrylate chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Benzoylphenyl acrylate

Cat. No.: B1587257

[Get Quote](#)

An In-depth Technical Guide to **4-Benzoylphenyl Acrylate**

Introduction

4-Benzoylphenyl acrylate (4-BPA), CAS No. 22535-49-5, is a bifunctional molecule of significant interest in polymer chemistry, materials science, and biomedical engineering.^[1] Its unique chemical architecture combines a photo-active benzophenone group with a polymerizable acrylate moiety.^[1] This dual functionality allows it to act as both a Type II photoinitiator and a monomer that can be covalently incorporated into a polymer network.^{[1][2]}

Upon exposure to ultraviolet (UV) radiation, the benzophenone chromophore generates free radicals, which can initiate the polymerization of various unsaturated monomers.^[1] Because the photoinitiator is integrated into the growing polymer chain, it is prevented from migrating or leaching out of the final material.^[1] This non-migratory characteristic is a critical advantage over traditional, small-molecule photoinitiators, leading to more stable, durable, and biocompatible materials.^[1]

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and key applications of **4-Benzoylphenyl acrylate**, with a focus on its relevance to researchers, scientists, and professionals in drug development and materials science.

Chemical Structure and Properties

The structure of 4-BPA consists of a central phenyl ring substituted with a benzoyl group at one end and an acrylate ester at the other.

Chemical Identifiers

A summary of the key chemical identifiers for **4-Benzoylphenyl acrylate** is presented in Table 1.

Identifier	Value
CAS Number	22535-49-5[3][4][5]
Molecular Formula	C ₁₆ H ₁₂ O ₃ [1][5][6]
Molecular Weight	252.26 g/mol [1][5][6]
IUPAC Name	(4-benzoylphenyl) prop-2-enoate[7]
Synonyms	4-(Acryloyloxy)benzophenone, p-Acryloxybenzophenone[8][9][10]
InChI Key	LTYBJDPMCPTGEE-UHFFFAOYSA-N[4]
SMILES	C=CC(=O)OC1=CC=C(C=C1)C(=O)C2=CC=C C=C2[5][7]

Physicochemical Properties

The key physical and chemical properties of 4-BPA are summarized in Table 2.

Property	Value
Physical Form	Solid, White to Light yellow powder/crystal[4][11]
Melting Point	47.0 to 51.0 °C
Boiling Point	407 °C at 760 mmHg[7]
Density	~1.2 g/cm ³ [11]
Refractive Index	~1.576[1][11]
Purity	Typically >95-98% (by HPLC or GC)[4][5][8][11]
Solubility	Soluble in common organic solvents like dichloromethane (DCM) and methyl ethyl ketone.[1][6]
Storage	Store refrigerated (0-10°C), sealed in a dry environment under inert gas.[1][4][8]

Spectroscopic Data

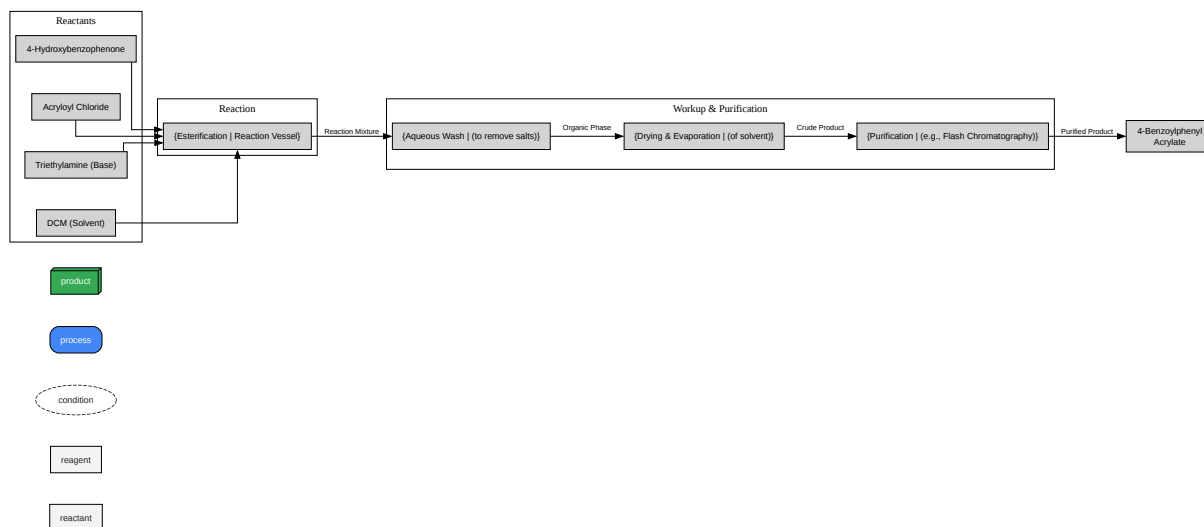
The structure of **4-Benzoylphenyl acrylate** is routinely confirmed using various spectroscopic techniques. The characteristic data are compiled in Table 3.

Technique	Characteristic Signals and Interpretation
¹ H NMR	δ 7.2–8.1 ppm (m, Aromatic Protons), δ 5.8–6.5 ppm (m, Acrylate Vinyl Protons)[1]
FT-IR (cm ⁻¹)	~1730 cm ⁻¹ (strong, C=O stretch of ester), ~1660 cm ⁻¹ (strong, C=O stretch of benzoyl ketone), ~1637 cm ⁻¹ (C=C stretch of acrylate)[1][12][13]
UV-Vis	λ _{max} ≈ 286 nm (characteristic of the benzophenone chromophore)[1]

Synthesis and Mechanism

Synthesis

The most common laboratory-scale synthesis of **4-Benzoylphenyl acrylate** is the esterification of 4-hydroxybenzophenone with acryloyl chloride.^[1] The reaction is typically performed in an organic solvent in the presence of a base, such as triethylamine, to neutralize the hydrochloric acid byproduct.^[1]

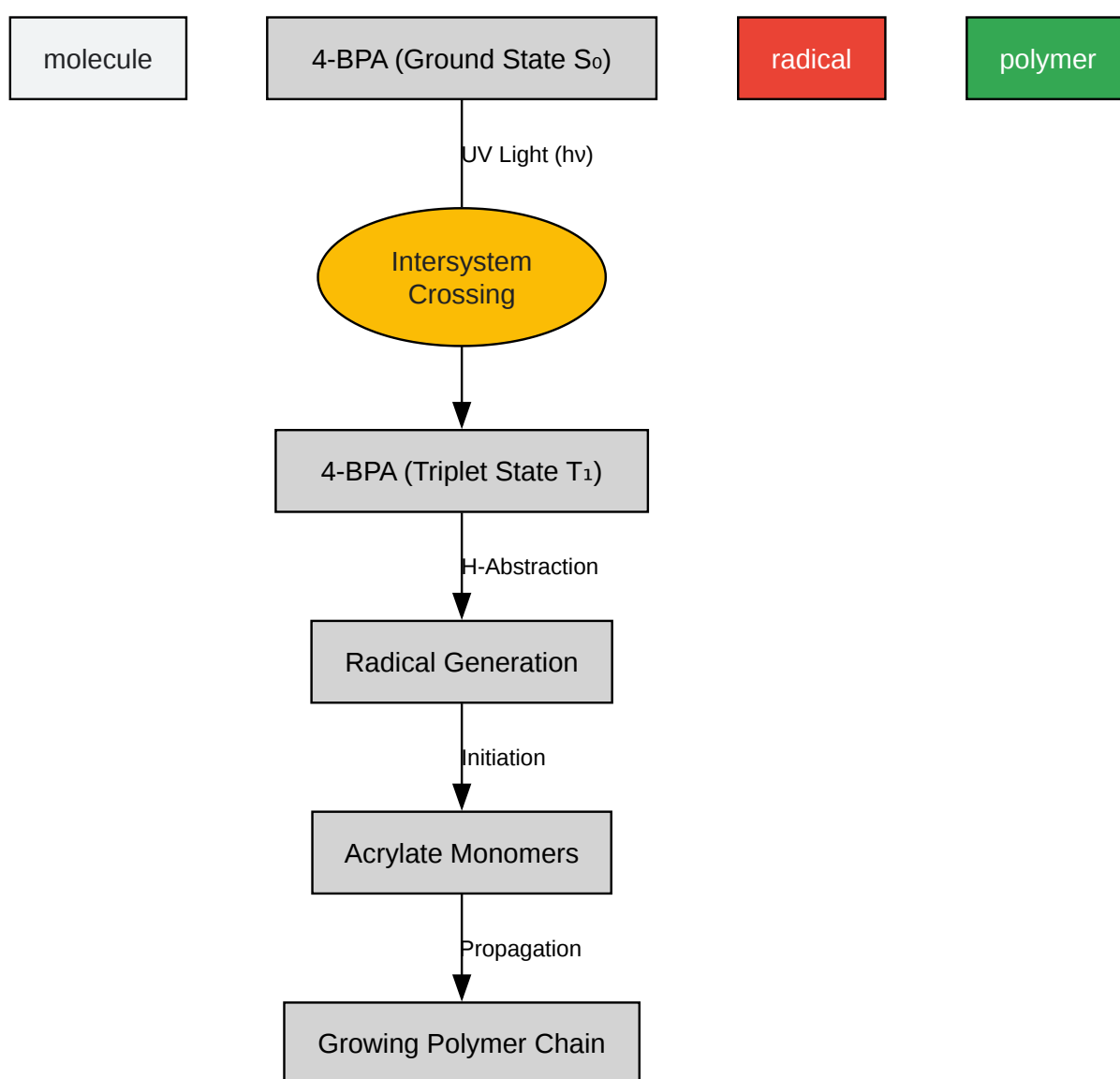


[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **4-Benzoylphenyl acrylate**.

Photoinitiation Mechanism

The utility of 4-BPA as a photoinitiator stems from the benzophenone moiety. Upon absorption of UV light (typically in the 250-300 nm range), the benzophenone group undergoes excitation from its ground state (S_0) to an excited singlet state (S_1), followed by efficient intersystem crossing to a more stable triplet state (T_1). This triplet state can then abstract a hydrogen atom from a suitable donor (like a tertiary amine or the polymer backbone itself) to generate a pair of free radicals, which subsequently initiate polymerization.



[Click to download full resolution via product page](#)

Caption: Simplified mechanism of UV-induced polymerization using 4-BPA.

Applications in Research and Development

The unique properties of 4-BPA make it a valuable tool in several advanced applications.

- **Hydrogels for Tissue Engineering and Drug Delivery:** 4-BPA is widely used to fabricate stable and tunable hydrogel scaffolds.^{[1][2]} The light-controlled crosslinking allows for precise manipulation of the hydrogel's mechanical properties (e.g., stiffness) and architecture to guide cell behavior or create stimuli-responsive networks for on-demand drug release.^{[1][2][14]}
- **UV-Curable Coatings and Adhesives:** As a polymerizable photoinitiator, 4-BPA is a core component in solvent-free, radiation-curable systems for coatings, inks, and adhesives.^{[1][3][7]} The covalent integration into the polymer matrix ensures high stability and prevents the leaching of the initiator.^{[1][14]}
- **Functional and Smart Materials:** Researchers have incorporated 4-BPA into terpolymers to create surfaces with exceptional antifogging and oil-repellent properties.^[1] Its photo-responsiveness is harnessed to develop advanced sensors, actuators, and other smart materials that react to light stimuli.^[14]

Experimental Protocols

Protocol: Synthesis of 4-Benzoylphenyl Acrylate

This protocol is a generalized procedure based on the common esterification reaction.^{[1][6]}

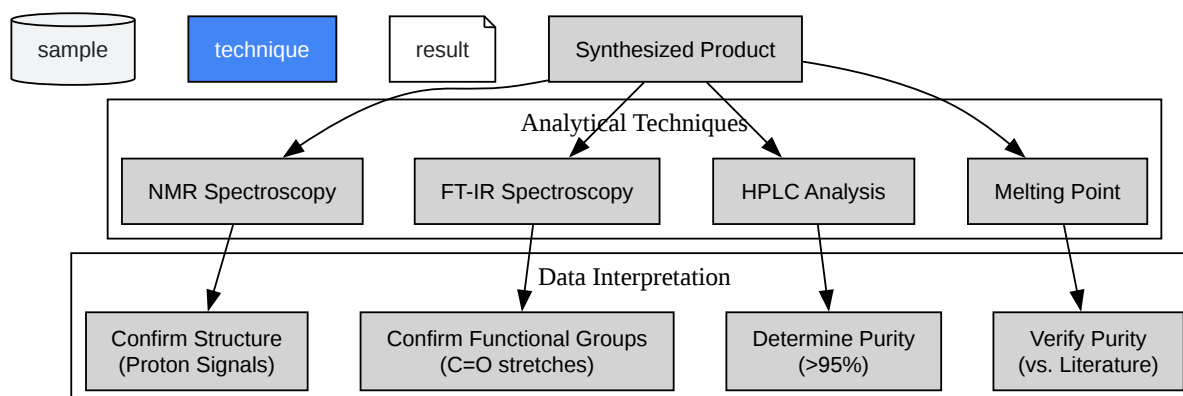
- **Reactant Preparation:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen), dissolve 4-hydroxybenzophenone (1.0 eq) and triethylamine (1.1 eq) in a suitable anhydrous solvent, such as dichloromethane (DCM).
- **Reaction Initiation:** Cool the solution in an ice bath (0°C). Add acryloyl chloride (1.05 eq) dropwise to the stirred solution over 30 minutes.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).

- **Workup:** Once the reaction is complete, transfer the mixture to a separatory funnel. Wash the organic layer sequentially with a dilute HCl solution, saturated sodium bicarbonate solution, and brine.
- **Isolation:** Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the resulting crude product by flash column chromatography on silica gel or by recrystallization (e.g., from a hexane/ethyl acetate mixture) to yield pure **4-Benzoylphenyl acrylate**.

Protocol: Characterization and Quality Control

To ensure the identity and purity of the synthesized product, a series of analytical tests should be performed.

- **Nuclear Magnetic Resonance (NMR):** Dissolve a small sample in a deuterated solvent (e.g., CDCl_3) and acquire ^1H and ^{13}C NMR spectra. Confirm the presence of characteristic peaks for aromatic and vinyl protons and the absence of starting material signals.[\[1\]](#)
- **Fourier-Transform Infrared (FT-IR) Spectroscopy:** Acquire an IR spectrum of the solid product. Verify the presence of the strong carbonyl stretching bands for the ester ($\sim 1730\text{ cm}^{-1}$) and ketone ($\sim 1660\text{ cm}^{-1}$) groups and the disappearance of the broad -OH stretch from the 4-hydroxybenzophenone starting material.[\[1\]](#)
- **High-Performance Liquid Chromatography (HPLC):** Determine the purity of the final product by HPLC, using a suitable mobile phase (e.g., acetonitrile/water gradient) and a UV detector.[\[1\]](#)
- **Melting Point Analysis:** Measure the melting point of the purified solid and compare it to the literature value ($47\text{-}51^\circ\text{C}$) as a final check of purity.[\[1\]](#)



[Click to download full resolution via product page](#)

Caption: Standard workflow for the analytical characterization of 4-BPA.

Safety and Handling

4-Benzoylphenyl acrylate is intended for research use only.[1][11] Users should handle the compound in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. It is known to be air and heat sensitive and should be stored under refrigerated conditions.[1] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[4][8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Benzoylphenyl Acrylate|CAS 22535-49-5|Supplier [benchchem.com]
- 2. nbino.com [nbino.com]
- 3. 4-Benzoylphenyl acrylate | 22535-49-5 [chemicalbook.com]

- 4. 4-Benzoylphenyl acrylate | 22535-49-5 [sigmaaldrich.com]
- 5. chemscene.com [chemscene.com]
- 6. 4-Benzoylphenyl acrylate synthesis - chemicalbook [chemicalbook.com]
- 7. bocsci.com [bocsci.com]
- 8. 4-Benzoylphenyl Acrylate | 22535-49-5 | TCI AMERICA [tcichemicals.com]
- 9. CAS Common Chemistry [commonchemistry.cas.org]
- 10. pschemicals.com [pschemicals.com]
- 11. 22535-49-5 4-Benzoylphenyl acrylate AKSci 1357AB [aksci.com]
- 12. azom.com [azom.com]
- 13. documents.thermofisher.com [documents.thermofisher.com]
- 14. nbinn.com [nbinn.com]
- To cite this document: BenchChem. [4-Benzoylphenyl acrylate chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1587257#4-benzoylphenyl-acrylate-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com